

In-Depth Technical Guide: Physical Properties of 2,6-Dimethoxypyridine-3,5-diamine

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Compound of Interest				
Compound Name:	2,6-Dimethoxypyridine-3,5- diamine			
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This technical guide provides a comprehensive overview of the known physical properties of **2,6-Dimethoxypyridine-3,5-diamine** and its common salt forms. The information is intended for researchers, scientists, and professionals in drug development who are working with this compound.

Overview and Forms of the Compound

2,6-Dimethoxypyridine-3,5-diamine is a substituted pyridine derivative. In laboratory and commercial settings, it is commonly available as the free base and in its dihydrochloride and tetrahydrochloride salt forms. The salt forms often exhibit different solubility and stability profiles compared to the free base, which can be advantageous for various applications.

Quantitative Physical Properties

The following table summarizes the key physical and chemical properties of **2,6- Dimethoxypyridine-3,5-diamine** and its hydrochloride salts.



Property	2,6- Dimethoxypyridine- 3,5-diamine (Free Base)	2,6- Dimethoxypyridine- 3,5-diamine Dihydrochloride	2,6- Dimethoxypyridine- 3,5-diamine Tetrahydrochloride
CAS Number	85679-78-3[1]	56216-28-5[2]	56216-28-5 (related) [3]
Molecular Formula	C7H11N3O2[1]	C7H13Cl2N3O2[2]	C7H15Cl4N3O2[3]
Molecular Weight	169.18 g/mol [1]	Not explicitly found	315.0 g/mol (computed)[3]
Appearance	Not explicitly found	White to pale yellow crystalline solid	Not explicitly found
Solubility	Not explicitly found	Readily soluble in water and alcohol	Not explicitly found
Purity	≥98%[1]	>90%[2]	Not explicitly found
Topological Polar Surface Area (TPSA)	83.39 Ų[1]	Not explicitly found	Not explicitly found
LogP (octanol-water partition coefficient)	0.2632[1]	Not explicitly found	Not explicitly found

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of this specific compound are not readily available in the public domain. However, the following are generalized, standard laboratory procedures that would be employed for such characterization.

Determination of Appearance

The appearance of a chemical compound is determined by visual inspection under controlled lighting conditions.

- Apparatus: A clean, dry watch glass or sample vial; spatula; adequate laboratory lighting.
- Procedure:



- A small, representative sample of the substance is placed on the watch glass using a clean spatula.
- The sample is observed against a white background.
- The color, state (e.g., crystalline, powder, amorphous), and any other notable characteristics are recorded.

Determination of Solubility

Solubility is assessed by systematically attempting to dissolve the compound in various solvents at a specified temperature.

- Apparatus: A set of test tubes or small vials, a vortex mixer, a calibrated pipette or balance, and a range of solvents (e.g., water, ethanol, methanol, DMSO).
- Procedure:
 - A known mass (e.g., 1-10 mg) of the compound is added to a test tube.
 - A known volume (e.g., 1 mL) of the solvent is added to the test tube.
 - The mixture is agitated vigorously using a vortex mixer for a set period (e.g., 1-2 minutes).
 - The mixture is allowed to stand and is visually inspected for any undissolved solid.
 - If the solid dissolves completely, the compound is considered soluble at that concentration.
 If not, it is classified as partially soluble or insoluble. The process can be repeated with varying amounts of solute and solvent to determine a more precise solubility value.

Spectroscopic Analysis (13C NMR)

Nuclear Magnetic Resonance (NMR) spectroscopy is a key technique for elucidating the chemical structure of a compound. A ¹³C NMR spectrum is available for the dihydrochloride salt from commercial suppliers.[2]

 Apparatus: An NMR spectrometer, NMR tubes, and an appropriate deuterated solvent in which the compound is soluble.



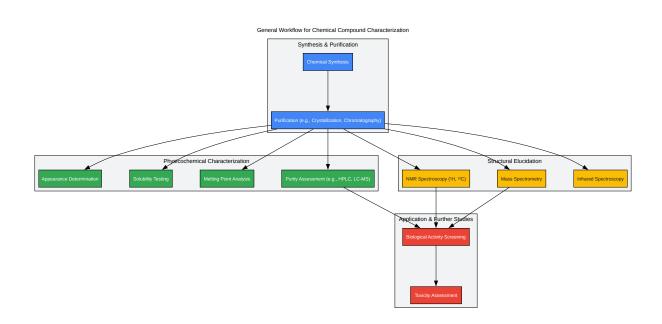
• Procedure:

- A precise amount of the compound is dissolved in a deuterated solvent (e.g., D₂O or DMSO-d₀, given the solubility of the dihydrochloride salt).
- The solution is transferred to an NMR tube.
- The NMR tube is placed in the spectrometer.
- The ¹³C NMR spectrum is acquired according to the instrument's standard operating procedures. The resulting spectrum provides information about the number and chemical environment of the carbon atoms in the molecule.

Diagrams and Workflows

While no specific signaling pathways involving **2,6-Dimethoxypyridine-3,5-diamine** were identified, the following diagram illustrates a general workflow for the characterization of a novel chemical compound, which is a critical process in drug development and chemical research.





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Workflow for the characterization of a chemical compound.



Applications and Usage

2,6-Dimethoxypyridine-3,5-diamine and its salts are utilized in several areas of chemical science:

- Organic Synthesis: It serves as a versatile intermediate and building block in the synthesis of more complex molecules.
- Pharmaceutical Research: The compound is used as an intermediate in the preparation of active pharmaceutical ingredients.
- Cosmetic Industry: The dihydrochloride salt is used as a precursor in oxidative hair coloring formulations.[4]
- Catalysis: It can be employed as a catalyst in various organic reactions.

This guide provides a summary of the currently available information on the physical properties of **2,6-Dimethoxypyridine-3,5-diamine**. For any specific application, it is recommended to consult the safety data sheet (SDS) and perform in-house analysis to confirm these properties.

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